

Application Notes and Protocols for MSL-7

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MSL-7

Cat. No.: B2807567

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Abstract

MSL-7 is a potent autophagy enhancer that has demonstrated potential as a therapeutic agent for metabolic disorders. It functions by activating calcineurin, which in turn dephosphorylates and promotes the nuclear translocation of Transcription Factor EB (TFEB), a master regulator of lysosomal biogenesis and autophagy. Proper dissolution and storage of **MSL-7** are critical for maintaining its biological activity and ensuring experimental reproducibility. These application notes provide a detailed protocol for the dissolution and storage of **MSL-7**, along with a summary of its physicochemical properties and a diagram of its signaling pathway.

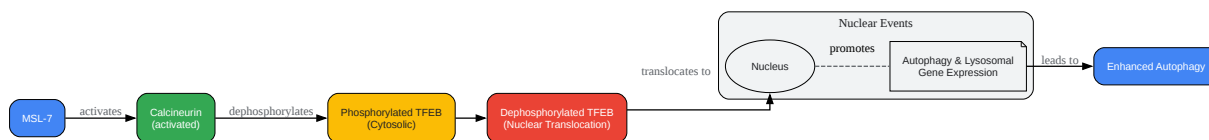
Physicochemical Properties of MSL-7

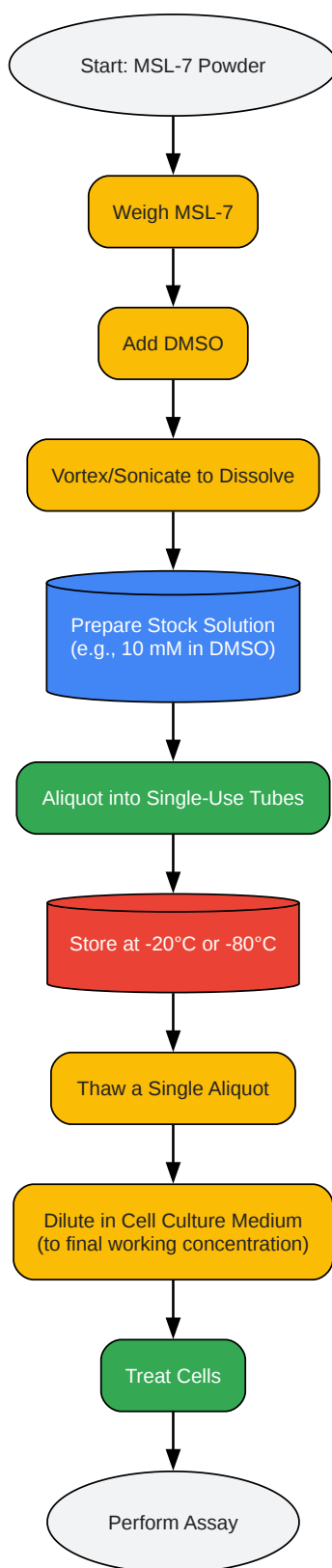
MSL-7, with the chemical name 2-(2-Chlorophenyl)-5-methoxy-4-(phenylsulfonyl)oxazole, possesses the following properties:

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₂ ClNO ₄ S	[1]
Molecular Weight	349.79 g/mol	[1]
CAS Number	2172949-70-9	[1][2]
Appearance	White solid	[3]
Purity	≥99%	[1]
Solubility	Soluble in DMSO (6.7 mg/mL; 19.2 mM)	[3]
InChI Key	InChI=1S/C16H12ClNO4S/c1- 21-14-10-18-16(12-8-6-5-7- 11(12)17)22- 15(14)23(19,20)13-4-2-3-9-13	

Signaling Pathway of MSL-7

MSL-7 enhances autophagy through the activation of the calcineurin-TFEB signaling pathway. The diagram below illustrates the proposed mechanism of action.





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References

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